

sodium disulfide vs sodium sulfide differences

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Compound Focus: Sodium disulfide

CAS No.: 22868-13-9

Cat. No.: S1917747

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Chemical Identity and Properties

This table summarizes the fundamental differences between **sodium disulfide** and sodium sulfide.

Feature	Sodium Disulfide	Sodium Sulfide
CAS Number	22868-13-9 [1] [2]	1313-82-2 (common for Na ₂ S)
Molecular Formula	Na ₂ S ₂ [1] [2]	Na ₂ S
Molar Mass (g/mol)	110.11 [1]	78.04
Chemical Structure	Contains a disulfide anion (S ₂ ²⁻); two sulfur atoms bonded together [3].	Contains a monosulfide anion (S ²⁻); a single sulfur atom.
Common Form	Light yellow, microcrystalline, very hygroscopic powder [1].	Yellow or red-brown lumps (industrial grade) or yellow flakes.
Melting Point	495 °C [1]	~1180 °C
Density	2.01 g/cm ³ [1]	~1.86 g/cm ³

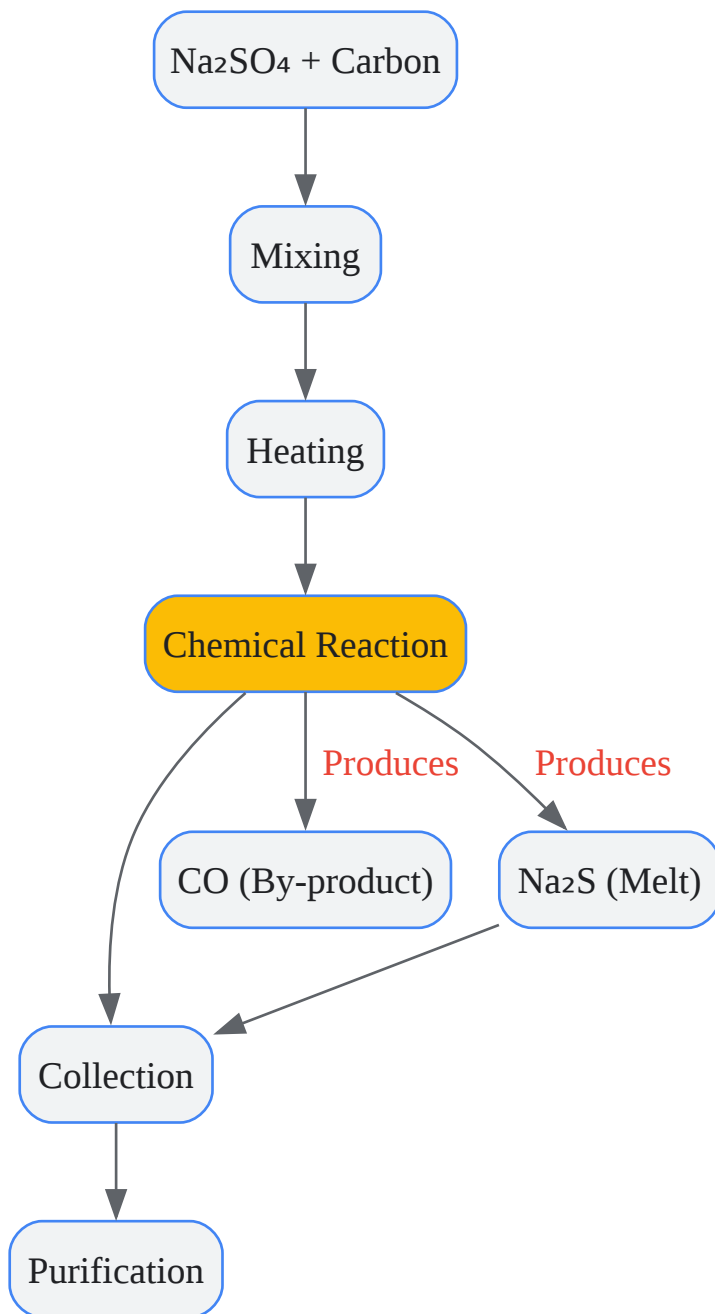
Feature	Sodium Disulfide	Sodium Sulfide
Solubility	Readily soluble in water; soluble in ethanol [1].	Soluble in water; insoluble in ether.

Synthesis and Production Methods

The industrial and laboratory-scale preparation methods for these two compounds differ significantly.

Synthesis of Sodium Sulfide

The diagram below outlines the six-step industrial production process for sodium sulfide.



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Industrial synthesis of sodium sulfide involves reduction of sodium sulfate with carbon at high temperatures [4].

The key chemical reaction during heating is: $\text{Na}_2\text{SO}_4 + 2 \text{C} \rightarrow \text{Na}_2\text{S} + 2 \text{CO}$ [4] This is an endothermic reaction requiring temperatures between **900°C and 1100°C** [4].

Synthesis of Sodium Disulfide

Laboratory preparation of **sodium disulfide** typically involves reacting sodium sulfide with elemental sulfur [1]. Direct synthesis from elements (sodium and sulfur) in specific conditions is also possible but more complex [1]. **Sodium disulfide** is often generated **in situ** for immediate use in subsequent reactions [1].

Key Applications in Research

Sodium disulfide and sodium sulfide serve as nucleophilic sulfur sources and reducing agents in various chemical syntheses.

- **Sodium Disulfide as a Reactant:** It is used to introduce a disulfide (-S-S-) bridge into organic molecules. A key application is the preparation of **bis(2-chloroethyl) disulfide** from 2-chloroethanol, which is a precursor to saturated 1,2,5-dithiazepines and 1,2-dithiepanes [3].
- **Sodium Disulfide as a Reagent:** It functions as a **nucleophilic agent for synthesizing organic disulfides** and as a **selective reducing agent for nitro groups** [1].
- **Sodium Sulfide as a Precursor:** Sodium sulfide serves as the starting material for producing **sodium disulfide** and other polysulfides in the lab [1].

Key Takeaways for Researchers

- **Fundamental Difference:** The core distinction lies in the sulfur anion—**S²⁻ in sulfide vs. S₂²⁻ in disulfide**. This dictates their reactivity and applications.
- **Synthetic Utility:** **Sodium disulfide** is particularly valuable for constructing **disulfide bonds** in heterocyclic chemistry and for selective reductions [3] [1].
- **Handling and Storage:** **Sodium disulfide** is **highly hygroscopic** and generally requires use soon after preparation or storage under strict **anhydrous and oxygen-free conditions** [1].

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